

5-Hexynenitrile synonyms and alternative names

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Compound of Interest

Compound Name: 5-Hexynenitrile

Cat. No.: B081637

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An In-depth Technical Guide to **5-Hexynenitrile**: Synonyms and Alternative Names

For researchers, scientists, and professionals in drug development, the precise identification of chemical compounds is paramount. This guide provides a comprehensive overview of the synonyms, alternative names, and chemical identifiers for **5-Hexynenitrile**.

Chemical Identity of 5-Hexynenitrile

5-Hexynenitrile is a bifunctional organic molecule containing both a terminal alkyne and a nitrile functional group. This unique structure makes it a valuable building block in organic synthesis, particularly for the construction of nitrogen-containing heterocyclic compounds and other complex molecular architectures.

Synonyms and Identifiers

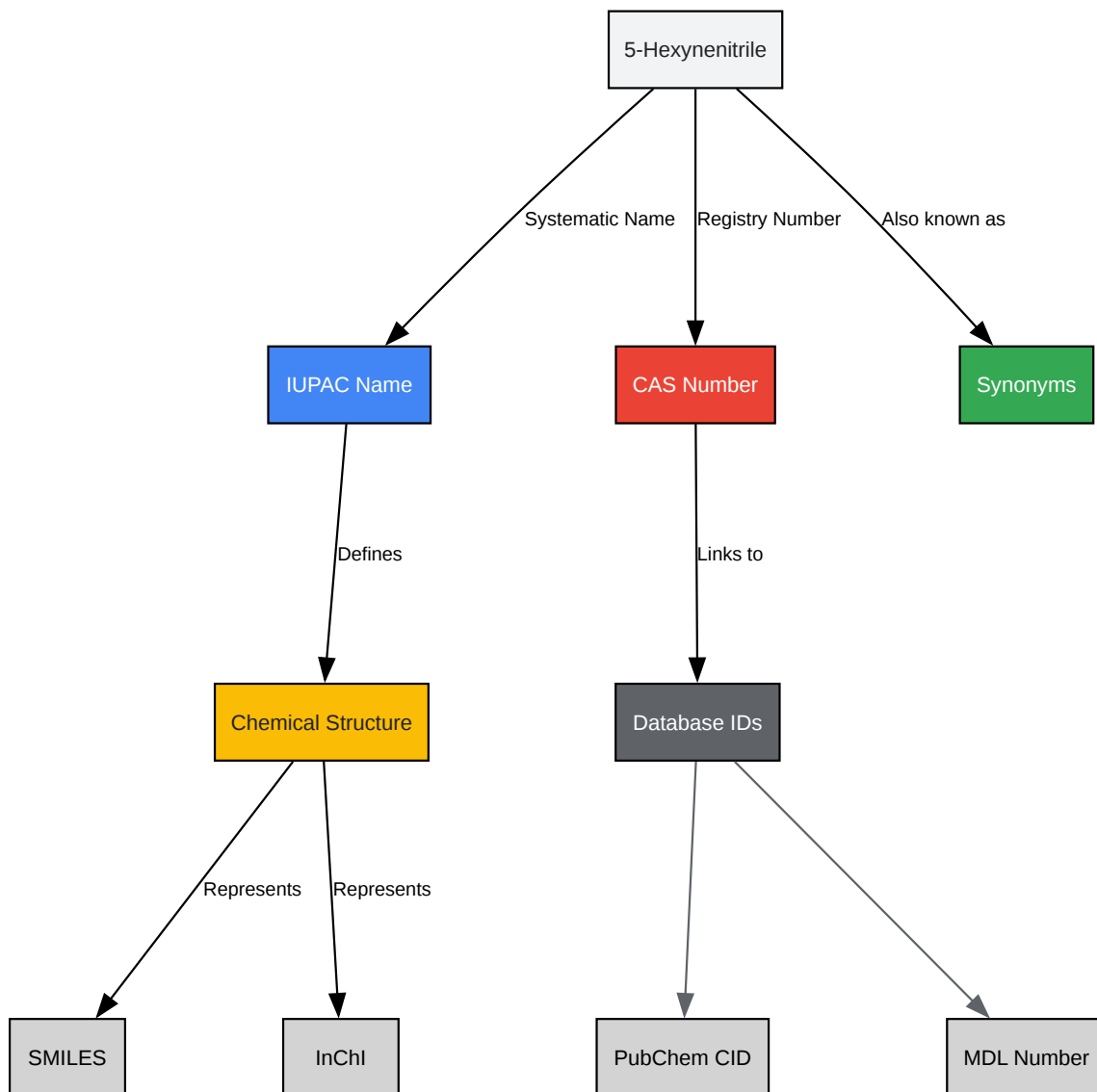
The following table summarizes the various names and identifiers associated with **5-Hexynenitrile**, facilitating its unambiguous identification in literature, patents, and chemical databases.^{[1][2]}

Category	Identifier	Source(s)
IUPAC Name	hex-5-yne nitrile	PubChem[1]
Common Synonyms	5-Cyano-1-pentyne	Sigma-Aldrich, Cheméo[2]
5-cyanopent-1-yne	Cheméo[2]	
CAS Number	14918-21-9	Sigma-Aldrich, PubChem[1]
Molecular Formula	C ₆ H ₇ N	PubChem[1]
Linear Formula	HC≡C(CH ₂) ₃ CN	Sigma-Aldrich
SMILES	C#CCCCC#N	PubChem[1]
InChI	1S/C6H7N/c1-2-3-4-5-6-7/h1H,3-5H2	PubChem[1]
InChI Key	JZYKFLLRVPPISG-UHFFFAOYSA-N	PubChem[1]
PubChem CID	139852	PubChem[1]
MDL Number	MFCD00001978	Sigma-Aldrich
EC Number	604-677-9	PubChem[1]
Beilstein/REAXYS No.	1735926	Sigma-Aldrich
DSSTox Substance ID	DTXSID10164187	PubChem[1]

Logical Relationship of Identifiers

The various identifiers for **5-Hexynenitrile** are interconnected, providing a hierarchical and cross-referenced system for its identification. The following diagram illustrates this relationship.

Interconnectivity of 5-Hexynenitrile Identifiers



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Caption: Relationship between different identifiers for **5-Hexynenitrile**.

This guide is intended for informational purposes for a technical audience. For detailed experimental protocols and safety information, please refer to the relevant literature and safety

data sheets.

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References

- 1. 5-Hexynenitrile | C₆H₇N | CID 139852 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 5-Hexynenitrile (CAS 14918-21-9) - Chemical & Physical Properties by Cheméo [chemeo.com]
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